

CAS number and molecular formula of Ethyl 1H-imidazole-1-carboxylate.

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Compound of Interest

Compound Name: Ethyl 1H-imidazole-1-carboxylate

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Technical Guide: Ethyl 1H-imidazole-1-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Ethyl 1H-imidazole-1-carboxylate**, a versatile reagent in organic synthesis with significant potential in the development of novel therapeutic agents. This document outlines its chemical properties, synthesis applications, and a detailed experimental protocol for its use as a carbonylating agent.

Core Compound Information

CAS Number: 19213-72-0[1][2]

Molecular Formula: $C_6H_8N_2O_2$ [1][2]

Physicochemical and Spectral Data

A summary of the key physicochemical and spectral properties of **Ethyl 1H-imidazole-1-carboxylate** is presented below.

Property	Value	Reference
Molecular Weight	140.14 g/mol	[1][2]
Appearance	Liquid	[1]
Density	1.162 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.472	[1]
Flash Point	104.4 °C (219.9 °F)	[1]
Storage Temperature	2-8°C	[1]
InChI Key	YICRPEGTQDSFEX-UHFFFAOYSA-N	[1]
SMILES	CCOC(=O)n1ccnc1	[1]

Application in the Synthesis of Bioactive Molecules

Ethyl 1H-imidazole-1-carboxylate (ElmC) has emerged as a novel and efficient carbonylating agent. It offers a safer and more convenient alternative to hazardous reagents like triphosgene and moisture-sensitive 1,1'-carbonyldiimidazole. A significant application of ElmC is in the synthesis of 1,2,4-oxadiazol-5(4H)-ones, which are recognized as important scaffolds in medicinal chemistry due to their bio-isosteric relationship with carboxylic acids. These synthesized compounds have shown potential as anti-mycobacterial agents.[3]

Experimental Protocol: Synthesis of 1,2,4-Oxadiazol-5(4H)-Ones using ElmC

The following protocol is adapted from the synthesis of 3-phenyl-1,2,4-oxadiazol-5(4H)-one.[3]

Materials:

- Benzamidoxime
- **Ethyl 1H-imidazole-1-carboxylate** (ElmC)
- Potassium Carbonate (K₂CO₃)

- Tetrahydrofuran (THF)
- Water
- Dilute Hydrochloric Acid (HCl)

Procedure:

- To a solution of benzamidoxime (1 equivalent) dissolved in THF, add potassium carbonate (1.5 equivalents).
- Add **Ethyl 1H-imidazole-1-carboxylate** (1 equivalent) to the mixture.
- Stir the reaction mixture at 80°C for 12 hours.
- Remove the excess THF under reduced pressure.
- Quench the reaction mixture with water.
- Neutralize the mixture with dilute HCl to precipitate the solid product.
- Filter the solid and dry it under a vacuum to obtain the desired 1,2,4-oxadiazol-5(4H)-one.

Results: The application of this protocol to various amidoximes has resulted in the synthesis of a range of 1,2,4-oxadiazol-5(4H)-ones in high yields.[3] The synthesized compounds were subsequently evaluated for their in-vitro anti-mycobacterial activity against *M. tuberculosis*. Several of the synthesized compounds demonstrated promising activity, with some showing efficacy comparable to ciprofloxacin and ethambutol.[3]

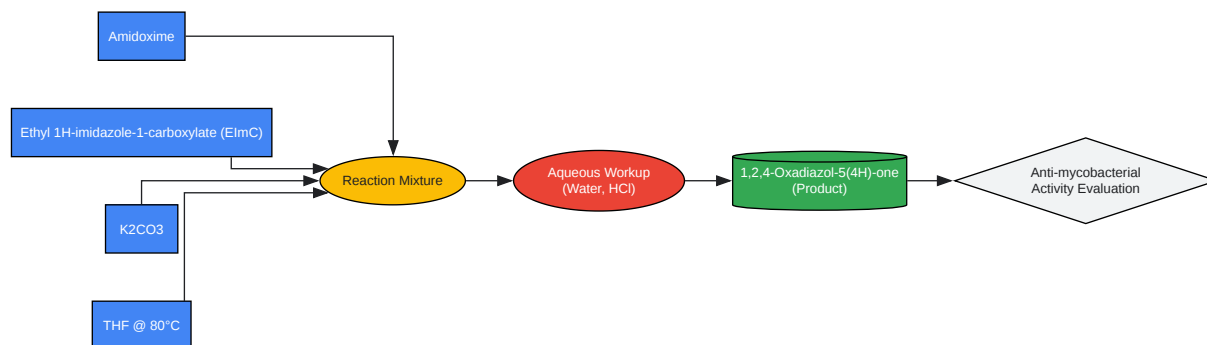
Quantitative Data from Synthesis and Biological Evaluation

Compound	Yield (%)	Melting Point (°C)	Anti-mycobacterial Activity (MIC, µg/mL)
3-(3,5-bis(trifluoromethyl)phenyl)-1,2,4-oxadiazol-5(4H)-one	92	168-170	>100
3-(3,5-difluorophenyl)-1,2,4-oxadiazol-5(4H)-one	94	176-178	50
3-(3-chlorophenyl)-1,2,4-oxadiazol-5(4H)-one	93	179-181	25
3-(3-fluorophenyl)-1,2,4-oxadiazol-5(4H)-one	69	154-156	12.5
3-phenyl-1,2,4-oxadiazol-5(4H)-one	92	172-174	6.25

Adapted from Indrasena Reddy K, et al. Org Chem Ind J. 2017;13(1):113.[3]

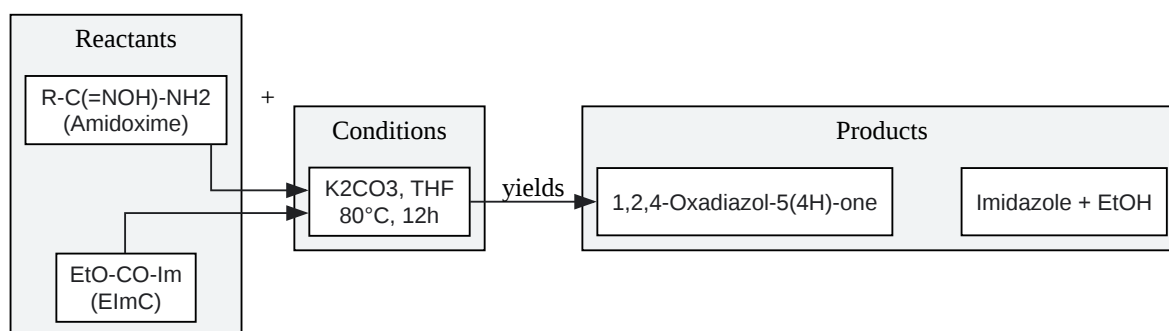
Visualized Workflow and Reaction Scheme

The following diagrams illustrate the synthesis workflow and the general reaction scheme for the synthesis of 1,2,4-oxadiazol-5(4H)-ones using **Ethyl 1H-imidazole-1-carboxylate**.



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Caption: Workflow for the synthesis and evaluation of 1,2,4-oxadiazol-5(4H)-ones.



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Caption: General reaction scheme for the synthesis of 1,2,4-oxadiazol-5(4H)-ones.

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